

# Proper Disposal Procedures: 2,4-Dichlorobenzophenone

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2,4-Dichlorobenzophenone

CAS No.: 19811-05-3

Cat. No.: B035555

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## Executive Summary: The Halogenated Imperative

**2,4-Dichlorobenzophenone** (CAS: 19811-05-3) is a halogenated aromatic ketone widely used as a photo-initiator and pharmaceutical intermediate.[1] Unlike standard organic waste, the presence of two chlorine atoms on the benzene ring dictates a strict disposal protocol.[1]

The Critical Rule: This compound must be managed as Halogenated Organic Waste.[1]

Improper disposal (e.g., mixing with non-halogenated solvents or drain disposal) creates two specific risks:

- **Environmental Persistence:** Chlorinated aromatics are resistant to biodegradation and toxic to aquatic life (H410/H411).[1]
- **Incineration Hazards:** If burned at standard low temperatures (<850°C), chlorinated compounds can facilitate the formation of dioxins and furans.[1] They require high-temperature incineration (>1100°C) with specific flue gas scrubbing (HCl removal).[1]

## Hazard Profile & Safety Data

Before handling waste, verify the material state.[1] **2,4-Dichlorobenzophenone** is typically a solid at room temperature but may be present in reaction mixtures.[1]

Property	Data	Operational Implication
Physical State	Solid (White to off-white powder)	Dust generation risk during transfer.[1]
Water Solubility	Insoluble	DO NOT attempt to dilute with water for drain disposal.[1] It will precipitate and clog plumbing traps.[1]
Flash Point	>100°C (Combustible)	Low flammability risk, but contributes to fire load.[1]
Reactivity	Stable; Incompatible with strong oxidizers	Segregate from nitric acid or perchlorates in waste storage. [1]
Toxicity	Skin/Eye Irritant; Aquatic Toxicity	Zero-discharge policy to sewer systems.[1]

## Personal Protective Equipment (PPE) Matrix

- Hand Protection: Nitrile rubber gloves (0.11 mm thickness) are sufficient for solid handling.[1] If dissolved in solvents like Dichloromethane (DCM), upgrade to PVA or Viton gloves.[1]
- Respiratory: If handling large solid quantities outside a fume hood, use an N95/P2 dust mask to prevent inhalation of particulates.[1]
- Eye/Body: Safety glasses with side shields and a standard lab coat.[1]

## Step-by-Step Disposal Workflows

### Scenario A: Disposal of Pure Solid Reagent

Best for: Expired shelf-life chemicals or excess solid weighing.[1]

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.[1]
- Labeling: Affix a hazardous waste tag immediately.[1]
  - Primary Constituent:[1][2][3][4][5][6] **2,4-Dichlorobenzophenone**. [1][2][3][7]

- Hazard Checkbox: "Toxic" and "Irritant."[\[1\]](#)
- Waste Stream: "Solid Hazardous Waste (Halogenated)."[\[1\]](#)
- Segregation: Do not mix with liquid wastes. Keep solids separate to lower disposal costs.[\[1\]](#)
- Handover: Seal the container tightly. Wipe the exterior to remove dust residues before placing it in the satellite accumulation area.[\[1\]](#)

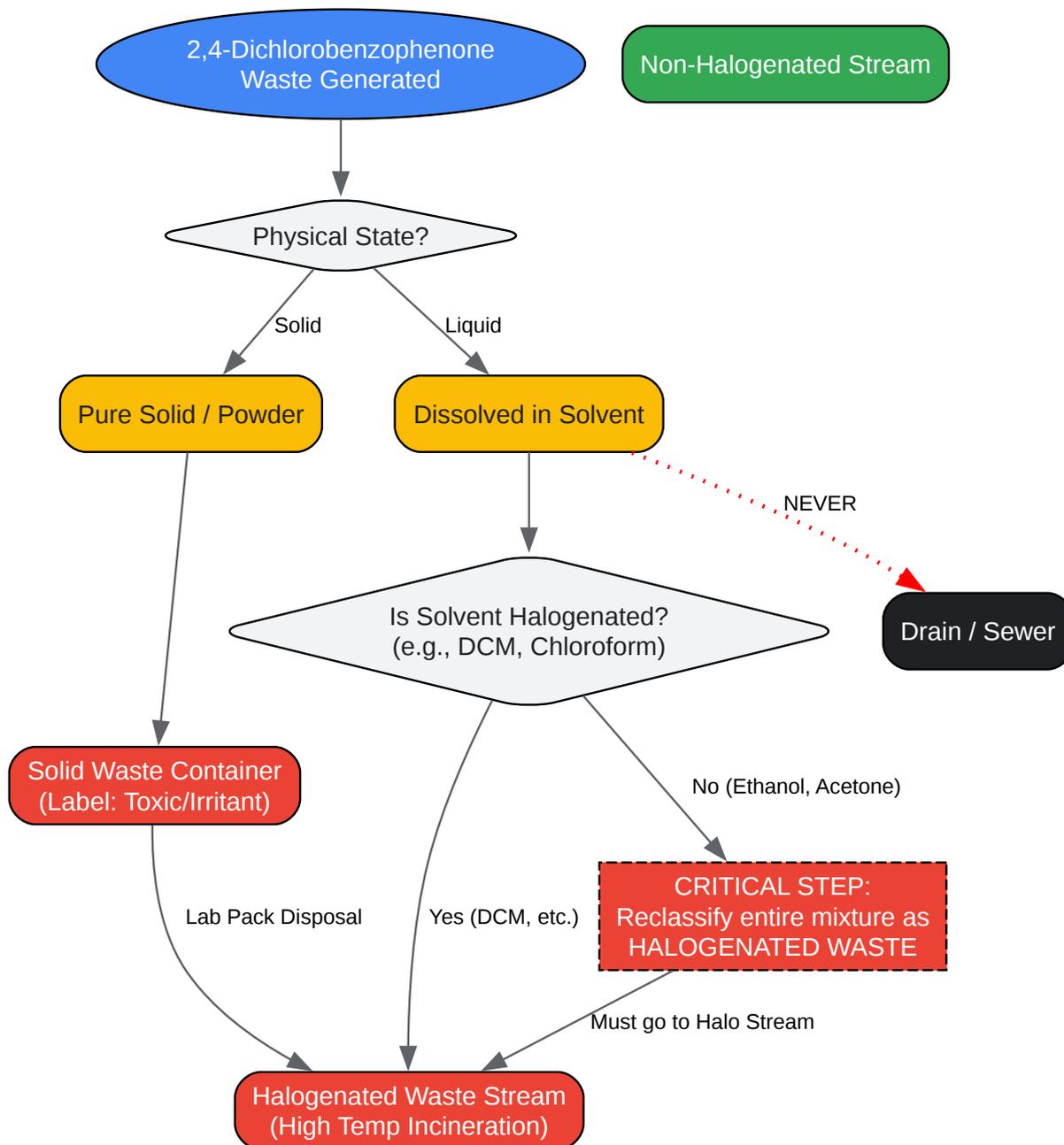
## Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Best for: Mother liquors or dissolved samples.[\[1\]](#)

- Solvent Compatibility: Ensure the carrier solvent is compatible with halogenated streams.[\[1\]](#)  
[\[8\]](#)
  - Compatible: Dichloromethane, Chloroform, Dichloroethane.[\[1\]](#)
  - Acceptable (but costly):[\[1\]](#) Acetone, Methanol, Ethyl Acetate (only if the 2,4-DCBP is already dissolved in them).[\[1\]](#)
- The Segregation Rule:
  - If 2,4-DCBP is dissolved in a non-halogenated solvent (e.g., Ethanol), the entire mixture must now be classified as Halogenated Waste.[\[1\]](#)
  - Why? Even trace halogens contaminate non-halogenated fuel blending streams, forcing the entire drum to undergo expensive high-temp incineration.[\[1\]](#)
- Bulking: Pour into the "Halogenated Solvent Waste" carboy (typically red or yellow safety cans).
- PH Check: If the reaction involved acids/bases, neutralize the mixture to pH 6-8 before adding to the solvent drum to prevent drum corrosion or gas evolution.[\[1\]](#)

## Visualization: Waste Decision Logic

The following diagram illustrates the critical decision pathways for segregating **2,4-Dichlorobenzophenone** to ensure regulatory compliance and cost-efficiency.



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Figure 1: Decision tree for segregating **2,4-Dichlorobenzophenone** waste. Note that mixing this compound with non-halogenated solvents forces the mixture into the halogenated waste stream.[1]

## Emergency Spill Management

Immediate Action: Isolate the area. If the spill is >500g or outside a fume hood, evacuate non-essential personnel.[1]

- Solid Spill (Powder):
  - Do not dry sweep vigorously (generates dust).[1]
  - Cover the spill with wet paper towels or an oil-dampened sweeping compound to suppress dust.[1]
  - Scoop material into a disposable container.[1]
  - Wipe the surface with a detergent solution (soap and water) to remove residues.[1] 2,4-DCBP is hydrophobic; water alone will not clean the surface effectively.[1]
- Liquid Spill (Solution):
  - Use vermiculite or activated carbon absorbent pads.[1]
  - Do not use sawdust (combustible).[1]
  - Place saturated absorbents into the Halogenated Waste solid bin.[1]

## Regulatory Compliance (US/EU)

- RCRA (USA): While **2,4-Dichlorobenzophenone** is not explicitly "P" or "U" listed, it is regulated as a characteristic hazardous waste if it exhibits toxicity.[1] In a mixture with spent halogenated solvents (e.g., Methylene Chloride), it falls under F-listed wastes (F001/F002) [1].[1][6]
- Empty Containers: Containers that held this material must be "RCRA Empty" (triple rinsed with a solvent capable of dissolving the residue, such as acetone) before being discarded as trash.[1] The rinsate must be collected as hazardous waste.[1]
- EU CLP: Classified as Aquatic Chronic 2 (H411).[1] Disposal must comply with Directive 2008/98/EC on waste.[1]

## References

- US Environmental Protection Agency (EPA). Definition of Hazardous Waste: Listed and Characteristic Wastes (40 CFR Part 261).<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 29633, **2,4-Dichlorobenzophenone**.<sup>[1]</sup> Available at: [\[Link\]](#)<sup>[1]</sup>

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Phone: (601) 213-4426

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